

# An In-depth Technical Guide to the Identification of Violanthin in Plant Extracts

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## Compound of Interest

Compound Name: Violanthin

Cat. No.: B1200089

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction to Violanthin

**Violanthin** is a flavone C-glycoside, a class of flavonoid characterized by a direct carbon-carbon bond between a sugar moiety and the flavonoid aglycone, making it more resistant to hydrolysis than O-glycosides. Its chemical structure is 5,7,4'-trihydroxyflavone (apigenin) substituted with a  $\beta$ -D-glucopyranosyl residue at position 6 and a 6-deoxy- $\alpha$ -L-mannopyranosyl ( $\alpha$ -L-rhamnosyl) residue at position 8. **Violanthin** has been identified in various plant species, including *Viola* spp. (pansy), *Dendrobium officinale*, and *Adhatoda vasica*.<sup>[1][2][3]</sup> Emerging research has highlighted its potent antioxidant and antibacterial activities, making it a compound of interest for pharmaceutical and nutraceutical applications.<sup>[4]</sup> This guide provides a comprehensive overview of the methodologies required for the successful extraction, identification, and quantification of **violanthin** from plant matrices.

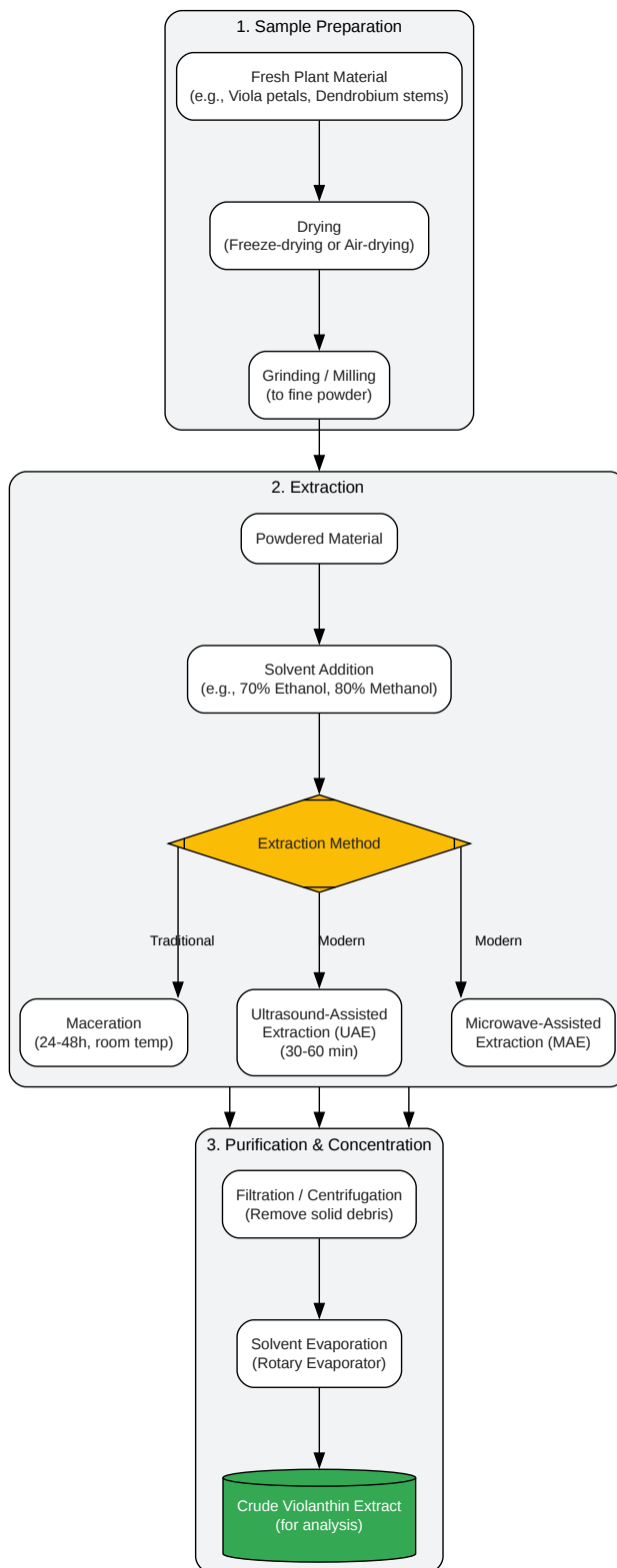
## Extraction of Violanthin from Plant Material

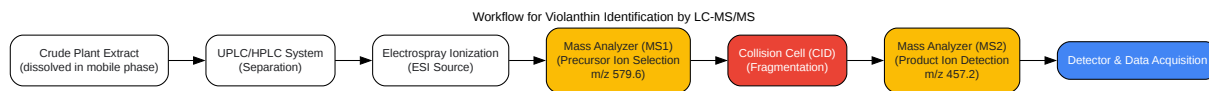
The extraction of flavonoids like **violanthin** is a critical first step that is influenced by the plant matrix, solvent polarity, and extraction technique. As a moderately polar glycoside, **violanthin's** extraction is most efficient using polar solvents or aqueous-organic mixtures.

## General Extraction Workflow

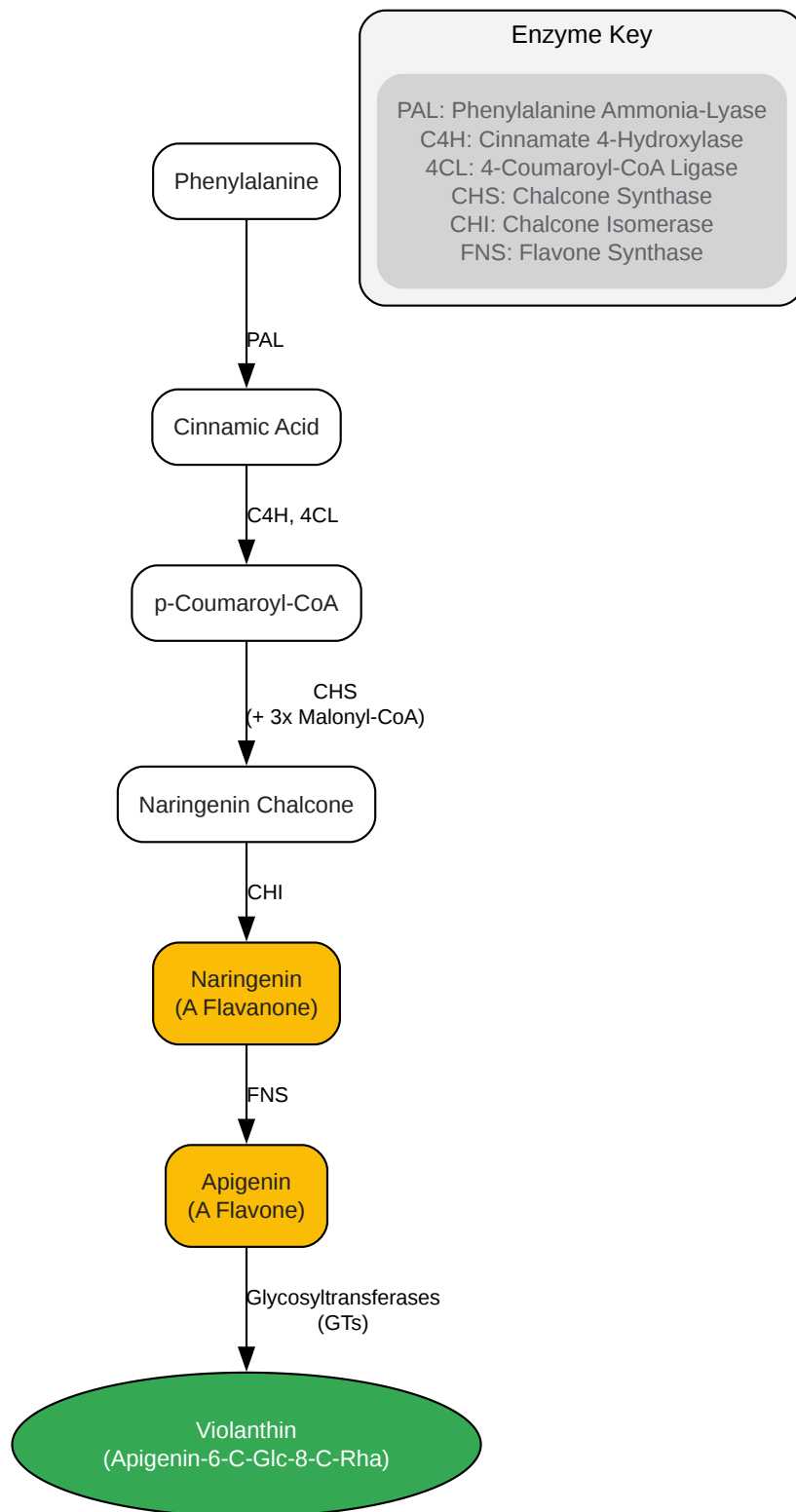
The process begins with sample preparation to maximize surface area and disrupt cell walls, followed by solvent extraction and concentration. Modern techniques such as Ultrasound-Assisted Extraction (UAE) and Microwave-Assisted Extraction (MAE) can significantly improve efficiency and reduce extraction time and solvent consumption compared to traditional methods like maceration.[5][6]

## Workflow for Violanthin Extraction





## Simplified Flavonoid Biosynthesis Pathway to Violanthin





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Identification of Violanthin in Plant Extracts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200089#identifying-violanthin-in-plant-extracts]

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